

Application Notes and Protocols: Hexanitrohexaazaisowurtzitane (HNIW) in Plastic-Bonded Explosives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanitrohexaazaisowurtzitane

Cat. No.: B163516

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These application notes provide a comprehensive overview of the use of **Hexanitrohexaazaisowurtzitane** (HNIW), also known as CL-20, in plastic-bonded explosives (PBXs). This document includes detailed experimental protocols for the preparation and characterization of HNIW-based PBXs, as well as a summary of their performance characteristics.

Introduction to HNIW in Plastic-Bonded Explosives

Hexanitrohexaazaisowurtzitane (HNIW or CL-20) is a highly energetic nitramine explosive that surpasses the performance of traditional explosives like HMX and RDX.^[1] Its high density, positive heat of formation, and high energy release make it a desirable component for advanced explosive formulations.^[1] Plastic-bonded explosives (PBXs) incorporate explosive crystals into a polymer binder matrix, which enhances the safety and mechanical properties of the explosive charge without significantly compromising performance. The choice of binder is critical as it affects the sensitivity, processability, and mechanical integrity of the PBX.

Performance Characteristics of HNIW-Based PBXs

HNIW-based PBXs exhibit superior detonation properties compared to formulations based on other common military explosives. The high density and energy of CL-20 contribute to

significantly higher detonation velocities and pressures. The selection of the binder system allows for the tailoring of mechanical properties and sensitivity.

Table 1: Performance Data of HNIW-Based PBX Formulations

Explosive Filler	Binder System	Filler Loading (wt%)	Density (g/cm ³)	Detonation Velocity (m/s)	Impact Sensitivity (H50, cm)	Friction Sensitivity (N)	Reference
ϵ -HNIW	HTPB	91	-	8850	-	-	[2]
ϵ -HNIW	HTPB	82	-	>7812	-	-	[3][4]
HNIW/F OX-7 (1:1)	Fluoropolymer	94	-	8776	-	-	[4]
HNIW	Viton A	95	-	-	Decreased	Decreased	[5]
HNIW	Polyurethane	-	-	>9100	Acceptable	Acceptable	[6]

Note: " - " indicates data not available in the cited sources. H50 represents the height at which there is a 50% probability of initiation in a drop hammer test. Friction sensitivity is the load at which a reaction is observed in the BAM friction test.

Experimental Protocols

Preparation of HNIW-Based PBX by Slurry Coating Method

This protocol describes the preparation of a pressed HNIW-based PBX using a slurry coating process, which is a common method for producing PBX molding powders.

Materials:

- ϵ -HNIW (sub-micron particles)[7]

- Polymeric binder (e.g., Viton A, Fluoropolymer F2311)
- Plasticizer (if required by the binder system)
- Solvent for binder (e.g., ethyl acetate)
- Deionized water
- Anti-static agent

Equipment:

- Jacketed mixing vessel with temperature control
- High-shear mixer or agitator
- Filtration system
- Vacuum oven
- Hydraulic press
- Molding die

Procedure:

- **Aqueous Slurry Preparation:** In a jacketed mixing vessel, create an aqueous slurry of the HNIW particles. The weight ratio of HNIW to water should be approximately 4:1.^[8] Add a small amount of anti-static agent to the water. Begin gentle agitation to ensure a uniform suspension.
- **Lacquer Preparation:** In a separate container, dissolve the polymeric binder and any plasticizer in a suitable solvent to form a lacquer.
- **Coating:** Slowly add the binder lacquer to the agitated HNIW slurry. The binder will precipitate onto the HNIW particles as the solvent disperses in the water. Continue agitation to ensure uniform coating of the explosive crystals.

- **Granulation:** Control the agitation speed and temperature to promote the formation of spherical granules of the desired size.
- **Filtration and Washing:** Once the desired granule size is achieved, filter the slurry to separate the coated HNIW granules. Wash the granules with deionized water to remove any residual solvent and impurities.
- **Drying:** Dry the molding powder in a vacuum oven at a controlled temperature (typically 50-60°C) until a constant weight is achieved.
- **Pressing:** The dried PBX molding powder can then be pressed into the desired shape using a hydraulic press and a suitable molding die. Apply pressure gradually to the desired consolidation pressure.

Preparation of Cast-Cure HNIW-Based PBX

This protocol outlines the preparation of a cast-cure PBX, typically using a polyurethane binder system based on hydroxyl-terminated polybutadiene (HTPB).

Materials:

- ϵ -HNIW
- Hydroxyl-terminated polybutadiene (HTPB) prepolymer
- Curing agent (e.g., isophorone diisocyanate - IPDI)
- Plasticizer (e.g., dioctyl adipate - DOA)
- Bonding agent
- Curing catalyst (e.g., dibutyltin dilaurate)

Equipment:

- Vertical planetary mixer with vacuum capability
- Temperature-controlled casting chamber

- Molds for the desired charge shape
- Vacuum oven

Procedure:

- **Binder Premix:** In the planetary mixer, combine the HTPB prepolymer, plasticizer, and bonding agent. Mix under vacuum at a controlled temperature (e.g., 60°C) to degas the mixture.
- **Addition of HNIW:** Gradually add the HNIW crystals to the binder premix while continuing to mix under vacuum. Ensure thorough wetting and uniform dispersion of the explosive particles.
- **Addition of Curing Agent:** Once the HNIW is uniformly dispersed, add the curing agent and catalyst to the mixture. Continue mixing for a specified period to ensure a homogeneous composition.
- **Casting:** Pour the final mixture into pre-heated molds. The casting process should be done under vacuum to prevent air entrapment.
- **Curing:** Transfer the filled molds to a temperature-controlled oven for curing. A typical curing cycle is 7 days at 60°C.^[3]
- **Demolding:** After the curing is complete, allow the charges to cool to room temperature before demolding.

Detonation Velocity Measurement

The velocity of detonation (VOD) is a key performance parameter of an explosive. The continuous probe method using ionization pins is a common technique.

Equipment:

- Cylindrical charge of the HNIW-based PBX
- Detonator

- Multiple ionization pins or a continuous VOD probe
- High-speed data acquisition system or digital oscilloscope

Procedure:

- Charge Preparation: Prepare a cylindrical charge of the PBX with a length-to-diameter ratio sufficient to ensure a stable detonation velocity is achieved (typically > 4).
- Probe Insertion: Drill holes at precise intervals along the length of the charge for the ionization pins. Insert the pins so that their tips are in contact with the explosive.
- Initiation: Place a detonator at one end of the charge.
- Data Acquisition: Connect the ionization pins to the high-speed data acquisition system.
- Detonation: Initiate the detonator. As the detonation front propagates along the charge, it will sequentially short-circuit the ionization pins, generating a signal at each pin.
- Calculation: The time intervals between the signals from consecutive pins are recorded. Knowing the precise distance between the pins, the detonation velocity can be calculated (Velocity = Distance / Time).

Impact Sensitivity Testing (Bruceton Method)

Impact sensitivity is determined using a drop-weight impact tester, and the Bruceton method is a statistical approach to determine the 50% probability of initiation height (H50).^[9]

Equipment:

- Drop-hammer impact sensitivity apparatus (e.g., ERL Type 12)
- Standardized drop weight (e.g., 2.5 kg or 5 kg)^[10]
- Anvil, striker pin, and guide
- Sample holder
- Safety shield

Procedure:

- **Sample Preparation:** A small, precisely weighed amount of the PBX sample (typically 30-40 mg) is placed on the anvil.[\[10\]](#)
- **Test Setup:** The striker pin is carefully placed on top of the sample. The drop weight is raised to a predetermined height.
- **Drop Test:** The weight is released and allowed to fall, impacting the striker pin and the sample.
- **Observation:** The outcome of each drop is recorded as either a "go" (reaction, e.g., flash, smoke, or sound) or a "no-go" (no reaction).
- **Bruceton Method:** The height for the subsequent drop is adjusted based on the previous result. If a "go" occurs, the drop height is decreased by a set increment. If a "no-go" occurs, the height is increased by the same increment.
- **Data Analysis:** A series of tests (typically 25-50 drops) is conducted.[\[10\]](#) The H50 value and its standard deviation are calculated from the test results using statistical methods.

Friction Sensitivity Testing (BAM Method)

The BAM (Bundesanstalt für Materialprüfung) friction test is a standardized method to determine the sensitivity of an explosive to frictional stimuli.[\[11\]](#)

Equipment:

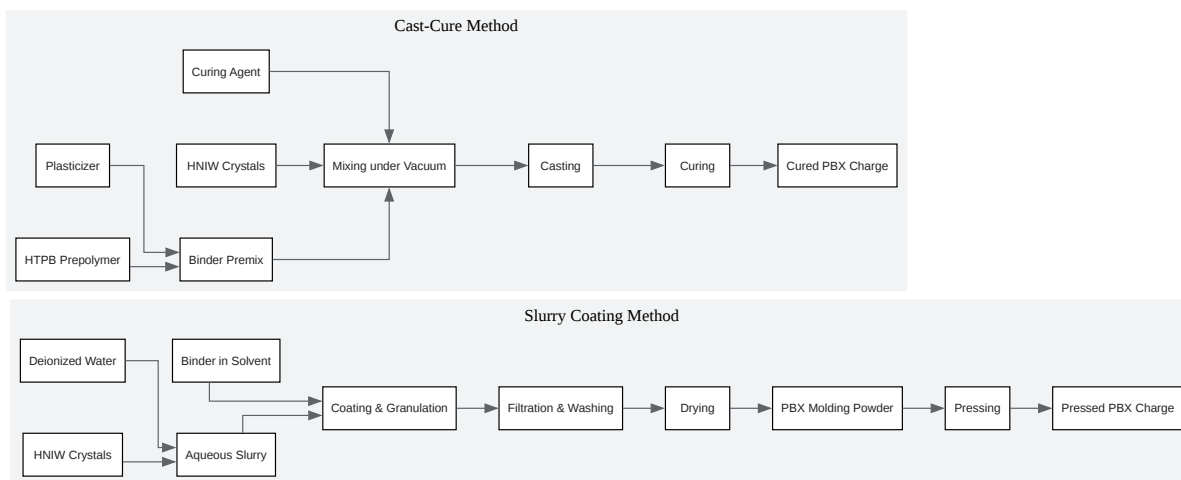
- BAM friction apparatus[\[11\]](#)
- Porcelain plates and pins with a specified surface roughness[\[11\]](#)
- A set of weights to apply a range of loads

Procedure:

- **Sample Preparation:** A small amount of the PBX sample (approximately 10 mm³) is placed on the porcelain plate.[\[12\]](#)

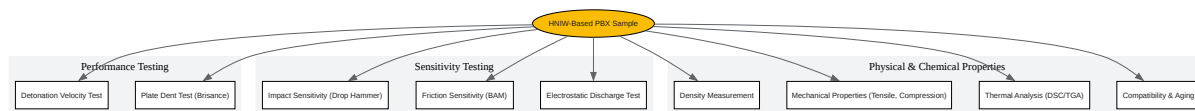
- **Test Setup:** The porcelain pin is placed on the sample, and a specific load is applied using the weighted arm. The loads can be varied, for example, from 5 N to 360 N.[\[11\]](#)
- **Friction Test:** The porcelain plate is moved back and forth once under the pin over a distance of 10 mm.[\[12\]](#)
- **Observation:** The test is observed for any reaction, such as an explosion, spark, or smoke.
- **Threshold Determination:** The test is repeated with fresh samples and porcelain surfaces, varying the load to determine the lowest load at which a reaction occurs in a series of trials (e.g., one in six).[\[11\]](#)

Visualizations



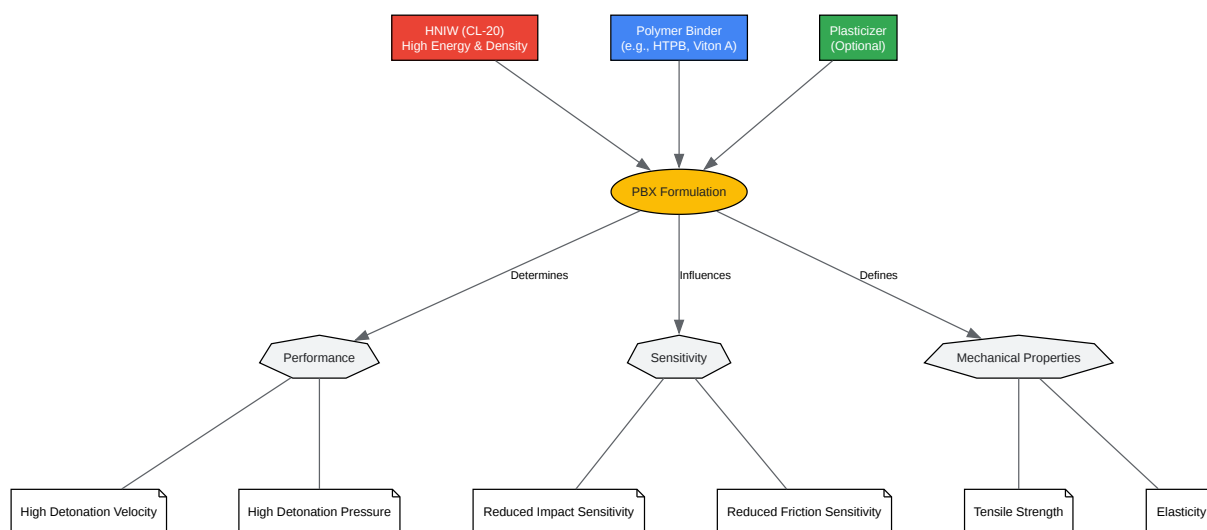
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Caption: Experimental workflows for PBX preparation.



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Caption: PBX characterization workflow.



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- To cite this document: BenchChem. [Application Notes and Protocols: Hexanitrohexaazaisowurtzitane (HNIW) in Plastic-Bonded Explosives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163516#hexanitrohexaazaisowurtzitane-in-plastic-bonded-explosives]

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